

Essential Safety and Operational Guide for Handling C-DIM12

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Compound of Interest

Compound Name: C-DIM12
Cat. No.: B15606004

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **C-DIM12**. The following procedures are based on available safety data sheets, information on structurally similar compounds, and general best practices for laboratory chemical safety. Adherence to these guidelines is essential for ensuring personal safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The toxicological properties of **C-DIM12** have not been fully investigated, and it should be handled as a potentially hazardous substance.

Table 1: Recommended Personal Protective Equipment for Handling **C-DIM12**

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses/Goggles	Chemical splash goggles or safety glasses with side shields.	Protects eyes from splashes and airborne particles.
Face Shield	Recommended when there is a significant risk of splashing.	Provides broader protection for the face.	
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile rubber). Inspect for integrity before each use.	Prevents skin contact. Gloves should be changed regularly, and immediately if contaminated, torn, or punctured.
Body Protection	Lab Coat/Coveralls	A standard laboratory coat is required. For larger quantities or increased risk of exposure, chemical-resistant coveralls are recommended.	Protects skin and clothing from spills and contamination.
Respiratory Protection	Respirator	Use a NIOSH/MSHA-approved respirator in poorly ventilated areas or when the formation of dust or aerosols is likely. For emergencies or unknown concentrations, a self-contained breathing apparatus (SCBA) is necessary.	Prevents inhalation of airborne particles.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the chemical's integrity and prevent accidental exposure or release.

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the formation and inhalation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Use appropriate tools and techniques to minimize the generation of dust when handling the solid form.
- When preparing solutions, add the solid **C-DIM12** to the solvent slowly. **C-DIM12** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is -20°C for long-term stability.

Disposal Plan

C-DIM12 and its containers must be disposed of as hazardous chemical waste. Do not dispose of it as common trash or allow it to enter the sewage system or the environment.

Waste Segregation and Collection:

- Solid Waste: Collect solid **C-DIM12** waste, including contaminated items like weigh boats and paper, in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Collect liquid waste containing **C-DIM12** in a separate, sealed, and properly labeled hazardous waste container.
 - Segregate halogenated and non-halogenated solvent waste streams.
- Sharps: Dispose of any chemically contaminated sharps (needles, pipette tips, etc.) in a designated, puncture-resistant sharps container labeled for chemical waste.

Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**C-DIM12**" or "3,3'-[(4-chlorophenyl)methylene]bis-1H-indole".
- List all constituents and their approximate concentrations. Do not use abbreviations or chemical formulas.
- Keep waste containers closed except when adding waste.

Disposal Procedure:

- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of **C-DIM12** waste.

Experimental Protocols and Data

Preparation of Stock Solutions

The following table provides information for preparing stock solutions of **C-DIM12**.

Table 2: Solubility of **C-DIM12**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	35.69	100
Ethanol	35.69	100

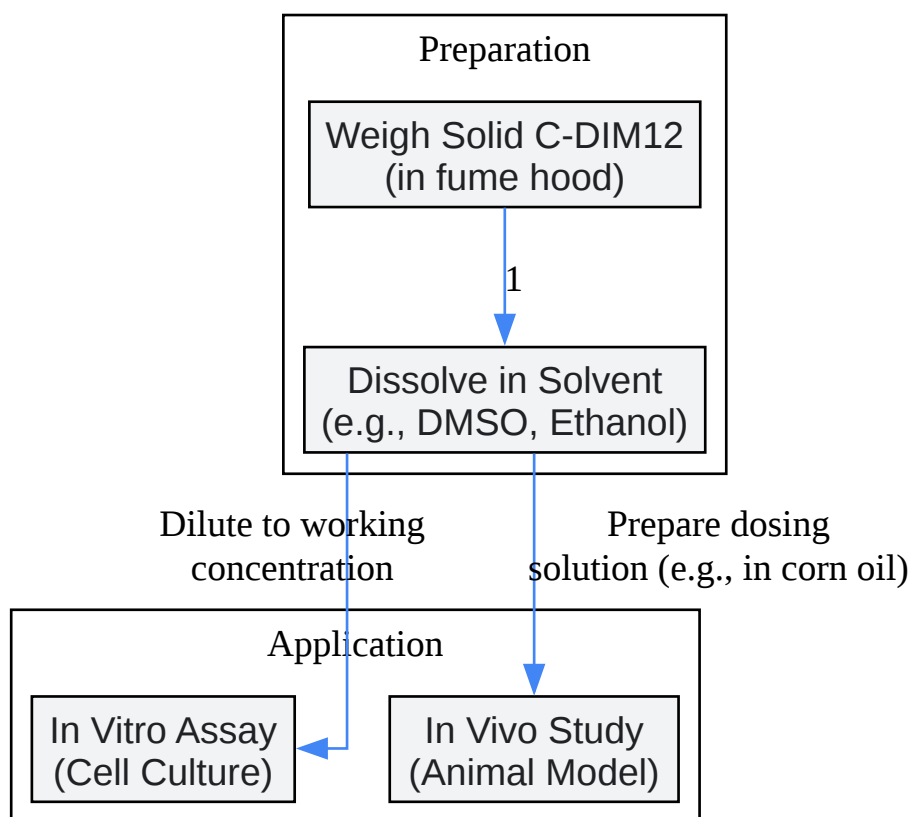
Data sourced from Tocris Bioscience.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials: **C-DIM12** (MW: 356.85 g/mol), DMSO, appropriate glassware, and a calibrated balance.
- Calculation: To prepare a 10 mM solution, you will need 3.5685 mg of **C-DIM12** per 1 mL of DMSO.
- Procedure:
 - Weigh the required amount of **C-DIM12** in a suitable container inside a chemical fume hood.
 - Add the calculated volume of DMSO to the solid.
 - Vortex or sonicate the solution until the **C-DIM12** is completely dissolved.
 - Store the stock solution at -20°C or -80°C for long-term stability.

Visualizations

Experimental Workflow: Preparing C-DIM12 for In Vitro/In Vivo Studies

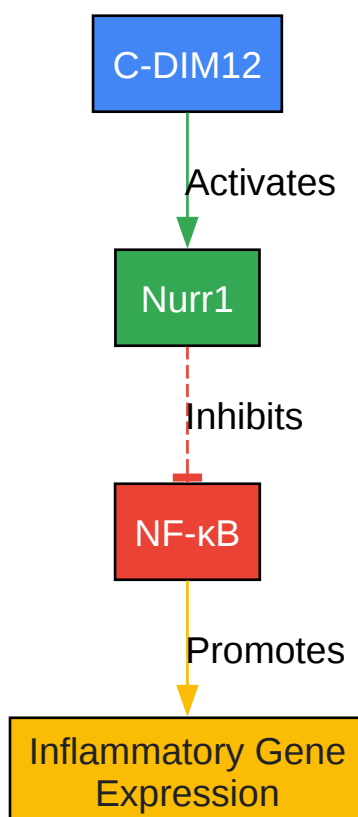


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Caption: Workflow for preparing **C-DIM12** solutions for experimental use.

Signaling Pathway: C-DIM12 Mechanism of Action

C-DIM12 is an activator of the nuclear receptor Nurr1 and has been shown to inhibit NF- κ B-dependent gene expression.



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Caption: Simplified signaling pathway of **C-DIM12**'s anti-inflammatory action.

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